

Synthesis and Characterization of 4-Methyl-imidazole-d3: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methyl-imidazole-d3

Cat. No.: B587968

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This technical guide provides a comprehensive overview of the synthesis and characterization of **4-Methyl-imidazole-d3** (4-(trideuteriomethyl)-1H-imidazole), a crucial labeled internal standard for the quantitative analysis of 4-methylimidazole in various matrices. This document outlines a probable synthetic route, detailed characterization methods, and presents key data in a structured format for ease of reference.

Introduction

4-Methyl-imidazole-d3 is the deuterated analogue of 4-methylimidazole, a compound of interest in food safety, environmental analysis, and pharmaceutical research. Due to its isotopic labeling, it serves as an ideal internal standard for mass spectrometry-based quantification methods such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS), enabling accurate and precise measurement of its non-deuterated counterpart.^[1]

Physicochemical Properties

A summary of the key physicochemical properties of **4-Methyl-imidazole-d3** is presented in Table 1.

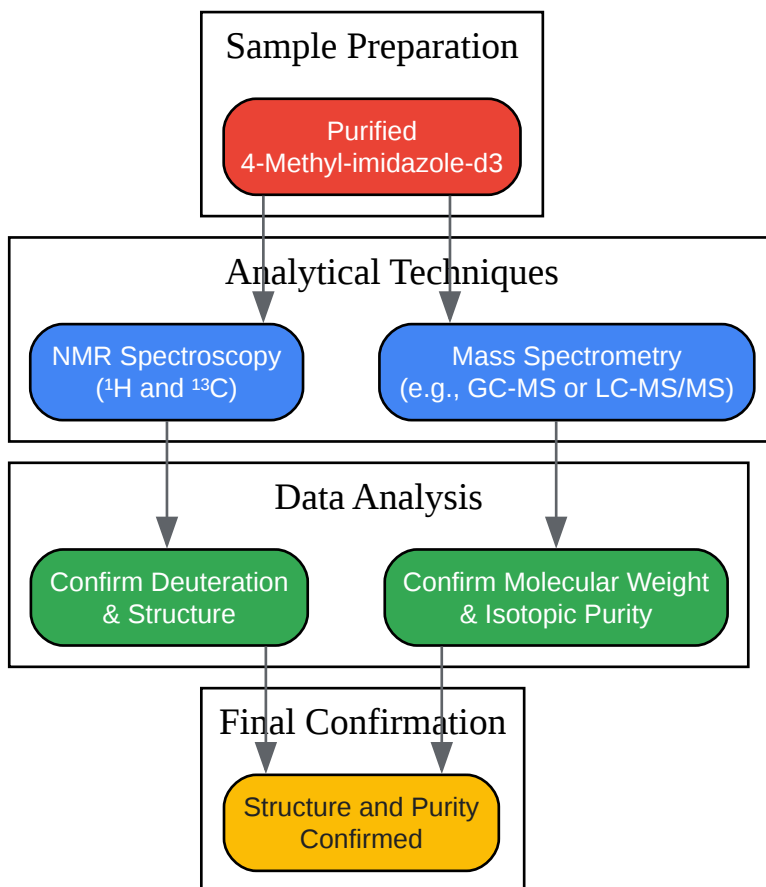
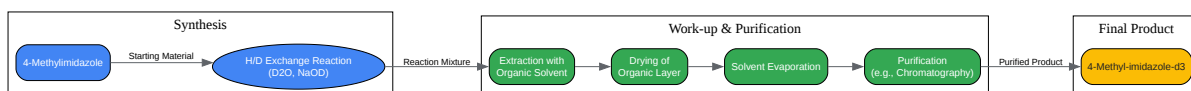
Property	Value	Reference
Chemical Formula	C ₄ H ₃ D ₃ N ₂	[1]
Molecular Weight	85.12 g/mol	[1][2]
Appearance	Colorless to slightly yellow liquid or powder	[2]
Melting Point	46-48 °C	[3]
Boiling Point	263 °C (for non-deuterated)	[3]
Solubility	Soluble in organic solvents such as ethanol and dimethylformamide; sparingly soluble in water.	
Isotopic Purity	Typically ≥98 atom % D	[2]

Synthesis of 4-Methyl-imidazole-d3

The synthesis of **4-Methyl-imidazole-d3** is typically achieved through hydrogen-deuterium (H/D) exchange on the methyl group of 4-methylimidazole. A plausible and commonly employed method involves the use of a deuterated solvent and a base catalyst.

Synthetic Workflow

The overall workflow for the synthesis and purification of **4-Methyl-imidazole-d3** is depicted in the following diagram.



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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com